

storage and handling recommendations for m-PEG15-alcohol

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Compound of Interest

Compound Name: *m*-PEG15-alcohol

Cat. No.: B3117692

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Technical Support Center: m-PEG15-alcohol

This guide provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **m-PEG15-alcohol**.

Frequently Asked Questions (FAQs)

Storage

- Q1: What are the recommended storage conditions for **m-PEG15-alcohol**? For optimal stability, **m-PEG15-alcohol** should be stored under the following conditions:
 - Long-term storage: -20°C
 - Short-term storage: 0 - 4°C^[1]
 - The product should be stored in a dry, dark environment.^[1] It is also advisable to store it under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from atmospheric oxygen.^{[2][3]}
- Q2: How does temperature affect the stability of **m-PEG15-alcohol**? Elevated temperatures can accelerate the degradation of polyethylene glycols (PEGs).^[2] Storing at recommended low temperatures minimizes the risk of chemical changes, such as oxidation, which can alter the properties of the molecule.

- Q3: Is **m-PEG15-alcohol** sensitive to light? Yes, exposure to light, particularly UV light, can lead to the degradation of PEGs. It is crucial to store **m-PEG15-alcohol** in a light-protected container, such as an amber vial or in a dark location.
- Q4: Does moisture affect the stability of **m-PEG15-alcohol**? Yes, **m-PEG15-alcohol** is hygroscopic and should be protected from moisture. Store in a tightly sealed container in a dry environment to prevent water absorption, which can affect its purity and performance in experiments.

Handling

- Q5: What personal protective equipment (PPE) should be worn when handling **m-PEG15-alcohol**? When handling **m-PEG15-alcohol**, it is recommended to wear the following PPE:
 - Safety goggles or glasses
 - Standard laboratory gloves
 - A lab coat
- Q6: What are the general handling precautions for **m-PEG15-alcohol**?
 - Handle the compound in a well-ventilated area.
 - Avoid direct contact with skin and eyes.
 - Prevent the formation of dust or aerosols.
 - Keep the container tightly closed when not in use to prevent moisture absorption and contamination.
- Q7: How should I prepare solutions of **m-PEG15-alcohol**?
 - Allow the vial to warm to room temperature before opening to prevent condensation of moisture inside the container.
 - Use anhydrous solvents for reconstitution if the application is sensitive to moisture.

- Briefly centrifuge the vial before opening to ensure that all the material is at the bottom.

Solubility & Stability

- Q8: What solvents can be used to dissolve **m-PEG15-alcohol**? **m-PEG15-alcohol**, like other polyethylene glycol derivatives, is generally soluble in water and most polar organic solvents. This includes:
 - Water
 - Dimethyl sulfoxide (DMSO)
 - Ethanol and other lower alcohols
- Q9: How can I determine the solubility of **m-PEG15-alcohol** in a specific solvent? To determine the solubility, it is recommended to perform a small-scale test. Start with a known mass of **m-PEG15-alcohol** and gradually add the solvent of interest while vortexing or sonicating until the solid is completely dissolved.
- Q10: What factors can affect the stability of **m-PEG15-alcohol** in solution? The stability of PEG solutions can be influenced by several factors, including:
 - Temperature: Higher temperatures can accelerate degradation.
 - Light: Exposure to light can cause degradation.
 - Oxygen: The presence of oxygen can lead to oxidation.
 - pH: Extreme pH values can lead to the degradation of PEG chains. It is advisable to maintain a neutral pH for solutions unless the experimental protocol requires otherwise.

Data Summary

Parameter	Recommendation
Long-Term Storage Temperature	-20°C
Short-Term Storage Temperature	0 - 4°C
Light Sensitivity	Store in the dark
Moisture Sensitivity	Store in a dry environment, tightly sealed
Recommended Atmosphere	Inert (e.g., Argon, Nitrogen)
Common Solvents	Water, DMSO, Ethanol

Experimental Protocols

Protocol for Preparing a Stock Solution of **m-PEG15-alcohol**

- **Equilibration:** Allow the vial of **m-PEG15-alcohol** to reach room temperature before opening.
- **Weighing:** In a well-ventilated chemical fume hood, carefully weigh the desired amount of **m-PEG15-alcohol** into a new, clean vial.
- **Solvent Addition:** Add the desired solvent (e.g., anhydrous DMSO for moisture-sensitive applications) to the vial containing the **m-PEG15-alcohol**.
- **Dissolution:** Gently vortex or sonicate the mixture until the **m-PEG15-alcohol** is completely dissolved.
- **Storage of Solution:** If not for immediate use, store the stock solution at -20°C. Before use, allow the solution to thaw completely and vortex briefly to ensure homogeneity.

Visualizations



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Caption: Workflow for the proper storage and handling of **m-PEG15-alcohol**.

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